

Application Notes and Protocols for Galidesivir Hydrochloride in Ebola Virus Research

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Compound of Interest

Compound Name: Galidesivir hydrochloride

Cat. No.: B560183

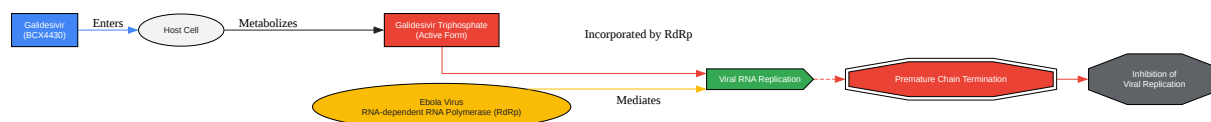
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These application notes provide a comprehensive overview of the use of **Galidesivir hydrochloride** (BCX4430) in Ebola virus (EBOV) research. Galidesivir is a broad-spectrum antiviral agent that has shown significant efficacy against a variety of RNA viruses, including EBOV.[1][2][3] This document outlines its mechanism of action, summarizes key quantitative data from in vitro and in vivo studies, and provides detailed protocols for essential experiments.

Mechanism of Action

Galidesivir is an adenosine nucleoside analogue.[1][3] Its antiviral activity stems from its ability to inhibit the viral RNA-dependent RNA polymerase (RdRp).[2] Upon entering a host cell, Galidesivir is metabolized into its active triphosphate form. This active metabolite then acts as a competitive inhibitor of the viral RdRp, leading to premature chain termination during viral RNA replication and thereby preventing the propagation of the virus.[2]





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References

- 1. An update on the progress of galidesivir (BCX4430), a broad-spectrum antiviral - PMC [pmc.ncbi.nlm.nih.gov]
- 2. escholarship.org [escholarship.org]
- 3. Efficacy of Galidesivir against Ebola Virus Disease in Rhesus Monkeys - PMC [pmc.ncbi.nlm.nih.gov]
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